

Personal protective equipment for handling Dioxopromethazine hydrochloride

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Compound of Interest

Compound Name: *Dioxopromethazine hydrochloride*

Cat. No.: *B10775550*

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Essential Safety and Handling of Dioxopromethazine Hydrochloride

For laboratory professionals, including researchers, scientists, and drug development experts, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **Dioxopromethazine hydrochloride**, with a focus on personal protective equipment (PPE), operational plans, and disposal protocols.

Physicochemical and Toxicity Data

A clear understanding of the compound's properties is the first step in safe handling. The following tables summarize the key physicochemical and toxicological data for **Dioxopromethazine hydrochloride**.

Table 1: Physicochemical Properties of **Dioxopromethazine Hydrochloride**

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₁ ClN ₂ O ₂ S	[1]
Molecular Weight	352.88 g/mol	[2]
Appearance	White to off-white powder	[2][3]
Melting Point	127-129°C	[2][3]
Boiling Point	478.451°C at 760 mmHg	[3]
Solubility	Chloroform (Slightly), Methanol (Slightly, Heated)	[3][4]
Storage Temperature	Refrigerator; Store at -20°C (powder) or -80°C (in solvent)	[3][5]

Table 2: Toxicological Data of **Dioxopromethazine Hydrochloride**

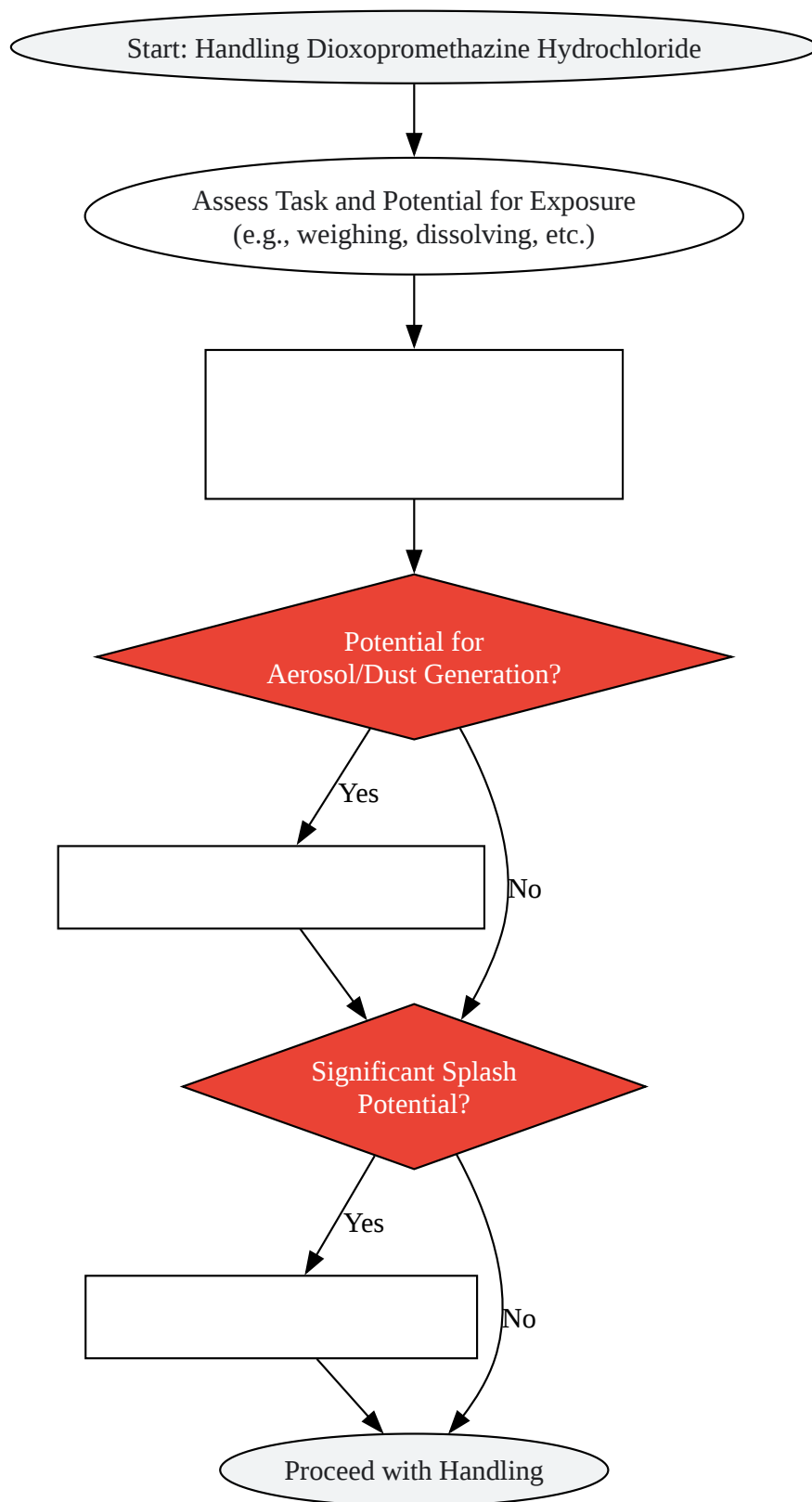
Hazard Classification	Statement	Source
Acute Oral Toxicity	Category 4: Harmful if swallowed	[5]
Aquatic Toxicity	Category 1: Very toxic to aquatic life with long lasting effects	[5]
Hazard Statements	H302, H410	[5]
Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[5]

Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE is critical to minimize exposure risk. The following provides a step-by-step guide for PPE selection and use when handling **Dioxopromethazine hydrochloride**.

Recommended PPE

- **Eye Protection:** Safety goggles with side-shields are required to protect against splashes and dust.[\[5\]](#)
- **Hand Protection:** Wear protective gloves. While specific material breakthrough times are not available, nitrile gloves are a common and effective choice for handling powdered chemicals. Ensure to change gloves immediately if they become contaminated.
- **Body Protection:** An impervious lab coat or gown is necessary to protect the skin.[\[5\]](#) For procedures with a higher risk of splashes or aerosol generation, consider a poly-coated gown.[\[6\]](#)
- **Respiratory Protection:** Use a suitable respirator if there is a risk of inhaling dust or aerosols, especially when handling the powder outside of a ventilated enclosure.[\[5\]](#) A NIOSH-approved N-95 respirator can provide both respiratory and splash protection.[\[6\]](#)



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Operational and Disposal Plans

Adherence to strict operational and disposal protocols is essential for laboratory safety and environmental protection.

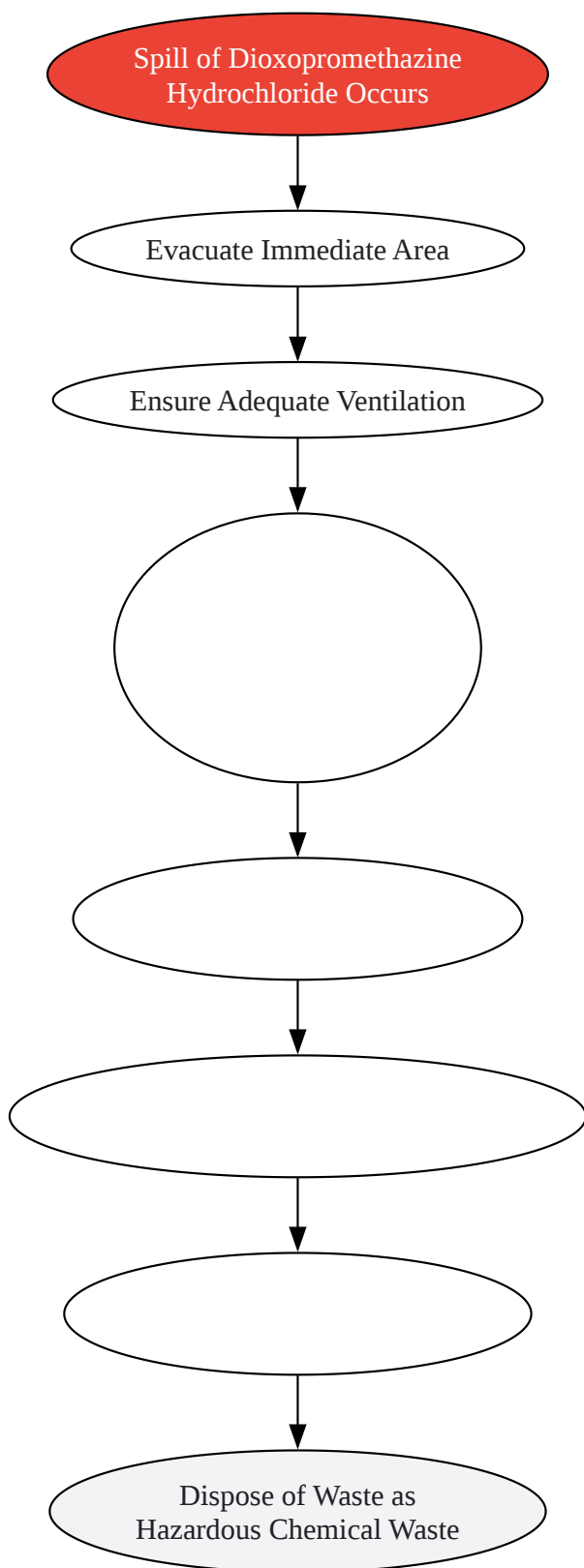
Handling and Storage Procedures

- **Engineering Controls:** Handle **Dioxopromethazine hydrochloride** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust and aerosols.[5] Ensure a safety shower and eyewash station are readily accessible.[5]
- **Safe Handling Practices:** Avoid contact with skin, eyes, and clothing.[5] Do not eat, drink, or smoke in areas where the compound is handled.[5] Wash hands thoroughly after handling.[5]
- **Storage:** Keep the container tightly sealed in a cool, well-ventilated area.[5] Protect from direct sunlight and sources of ignition.[5] For long-term stability, store the powder at -20°C and solutions at -80°C.[5]

Emergency Procedures

In the event of an emergency, follow these procedures:

- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[5] Remove contact lenses if present and easy to do. Seek prompt medical attention.[5]
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water.[5] Seek medical advice if irritation occurs.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide respiratory support.[5]
- **Ingestion:** Do NOT induce vomiting.[5] Rinse the mouth with water and seek immediate medical attention.[5]
- **Spills:** Evacuate the area and ensure adequate ventilation.[5] Wearing full PPE, absorb spills with an inert material (e.g., diatomite, universal binders) and collect for disposal.[5] Decontaminate the spill area with alcohol.[5]

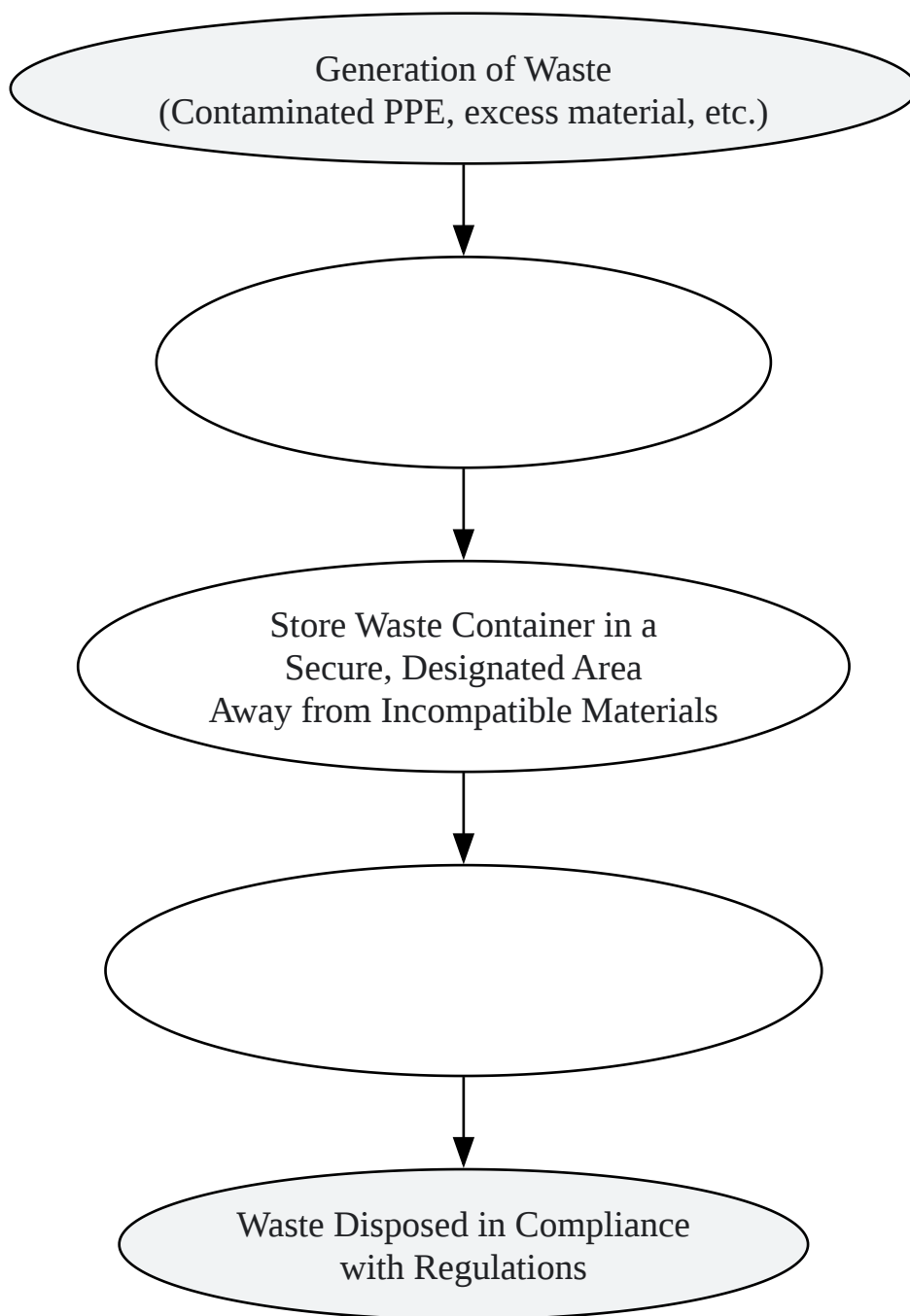


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Disposal Plan

Proper disposal is crucial to prevent environmental contamination, as **Dioxopromethazine hydrochloride** is very toxic to aquatic life.[5]

- **Waste Collection:** All waste materials, including contaminated PPE, absorbent materials from spills, and empty containers, should be collected in a designated, properly labeled, and sealed container for hazardous waste.
- **Disposal Method:** Dispose of the contents and container at an approved waste disposal facility.[5] Do not allow the chemical to enter drains or watercourses.[5] Follow all federal, state, and local regulations for hazardous waste disposal.[7]



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